

Personal protective equipment for handling 5-(2-Furyl)isoxazole-3-carboxylic acid

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Compound of Interest

Compound Name: 5-(2-Furyl)isoxazole-3-carboxylic acid

Cat. No.: B1299334

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Essential Safety and Handling Guide for 5-(2-Furyl)isoxazole-3-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the proper handling and disposal of **5-(2-Furyl)isoxazole-3-carboxylic acid**. Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance. The following procedures are based on general guidelines for handling similar chemical compounds, including isoxazole and carboxylic acid derivatives.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the required PPE for handling **5-(2-Furyl)isoxazole-3-carboxylic acid**.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Face Shield	To be used in addition to goggles when there is a significant splash risk.	
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are recommended.[2] Always inspect gloves for tears or punctures before use and change them regularly or immediately if contaminated.[3]
Body Protection	Laboratory Coat	A long-sleeved, flame-resistant lab coat should be worn to protect against chemical splashes.[2]
Protective Clothing	Consider additional protective clothing, such as an apron or coveralls, for larger quantities or when there is a higher risk of exposure.[4]	
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if working in an area with poor ventilation or if dust or aerosols may be generated.[1]

Foot Protection

Closed-Toe Shoes

Sturdy, closed-toe shoes are required in all laboratory settings where chemicals are handled.^[5]

Experimental Protocols: Safe Handling and Disposal

Handling Procedures:

- Engineering Controls: Always handle **5-(2-Furyl)isoxazole-3-carboxylic acid** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.^[2]
- Personal Hygiene: Avoid eating, drinking, or smoking in the laboratory.^[6] Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.^[6]
- Preventing Contamination: Avoid contact with skin and eyes.^[7] Do not generate dust or aerosols. Use non-sparking tools and take precautionary measures against static discharge.^[1]
- Storage: Store the compound in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.^[1]

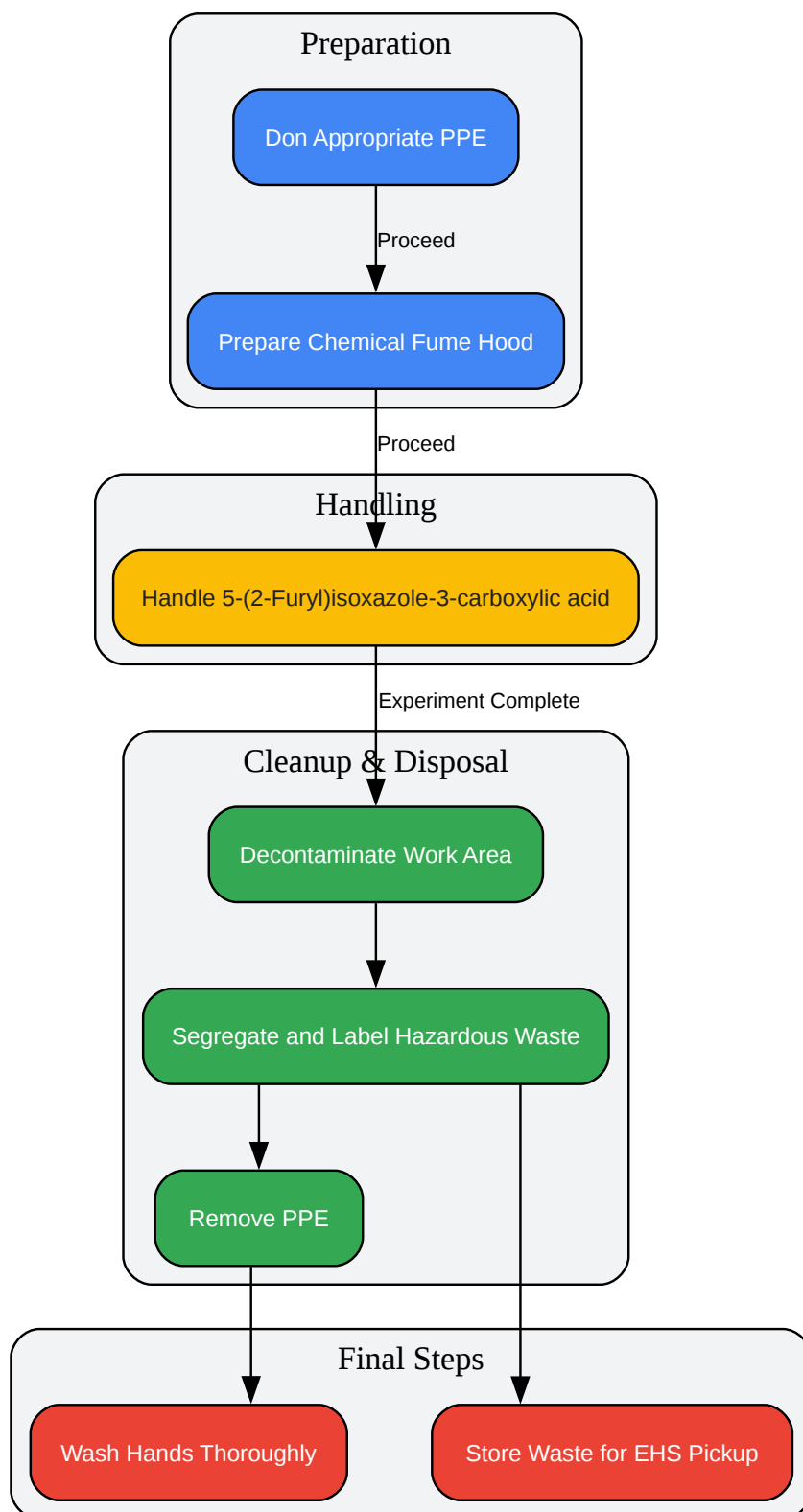
Disposal Plan:

All waste containing **5-(2-Furyl)isoxazole-3-carboxylic acid** should be treated as hazardous chemical waste.

- Waste Segregation: Segregate waste at the source. Do not mix with non-hazardous waste.
- Container Labeling: Collect chemical waste in a designated, properly labeled, and sealed container. The label should clearly indicate the contents ("Hazardous Waste: **5-(2-Furyl)isoxazole-3-carboxylic acid**") and the associated hazards.
- Disposal: Dispose of the chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company, in accordance with all

local, state, and federal regulations. Do not dispose of it down the drain or in the regular trash.

Workflow for Handling 5-(2-Furyl)isoxazole-3-carboxylic acid



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Caption: Workflow for the safe handling and disposal of **5-(2-Furyl)isoxazole-3-carboxylic acid**.

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